

Solubility Profile of 2-Acetyl-5-methylpyridine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Acetyl-5-methylpyridine

Cat. No.: B1317126

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This technical guide provides a comprehensive overview of the solubility of **2-Acetyl-5-methylpyridine**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. Understanding its solubility in various organic solvents is critical for process development, formulation, and quality control. While specific quantitative data for **2-Acetyl-5-methylpyridine** in organic solvents is limited in publicly available literature, this guide summarizes the available qualitative information, presents quantitative data for the closely related compound 2-acetylpyridine as a surrogate, and provides detailed experimental protocols for solubility determination.

Quantitative Solubility Data

Precise, experimentally determined solubility values for **2-Acetyl-5-methylpyridine** in a range of organic solvents are not extensively reported. However, qualitative assessments consistently indicate its good solubility in common non-aqueous solvents. One source states that 5-acetyl-2-methylpyridine is soluble in many organic solvents such as ethanol, ether, and chloroform.^[1] Another source indicates its solubility in ethanol, acetone, and dichloromethane.^[1]

For aqueous solubility, a predicted value of 61.4 g/L is available.^[2] Additionally, a log₁₀ of its water solubility in mol/L has been reported as -2.37.

To provide a comparative reference, the following table summarizes the available quantitative solubility data for the structurally similar compound, 2-acetylpyridine. Researchers can use this

data as a preliminary guide for solvent selection, while recognizing that the methyl group in **2-Acetyl-5-methylpyridine** may influence its solubility profile.

Table 1: Quantitative Solubility of 2-Acetylpyridine

Solvent	Temperature (°C)	Solubility
Water	25	18.2 g/100g [3][4]
Water	Not Specified	170 g/L[5]
Ethanol	Not Specified	Soluble[5][6]
Ether	Not Specified	Soluble[5][6]
Acetate	Not Specified	Soluble[3][4]
Acids	Not Specified	Soluble[6]
Carbon Tetrachloride	Not Specified	Slightly Soluble[3][4]

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for determining the solubility of a solid organic compound like **2-Acetyl-5-methylpyridine** in an organic solvent. This method, often referred to as the isothermal shake-flask method, is a standard and reliable technique.

Objective: To determine the saturation solubility of **2-Acetyl-5-methylpyridine** in a selected organic solvent at a specific temperature.

Materials:

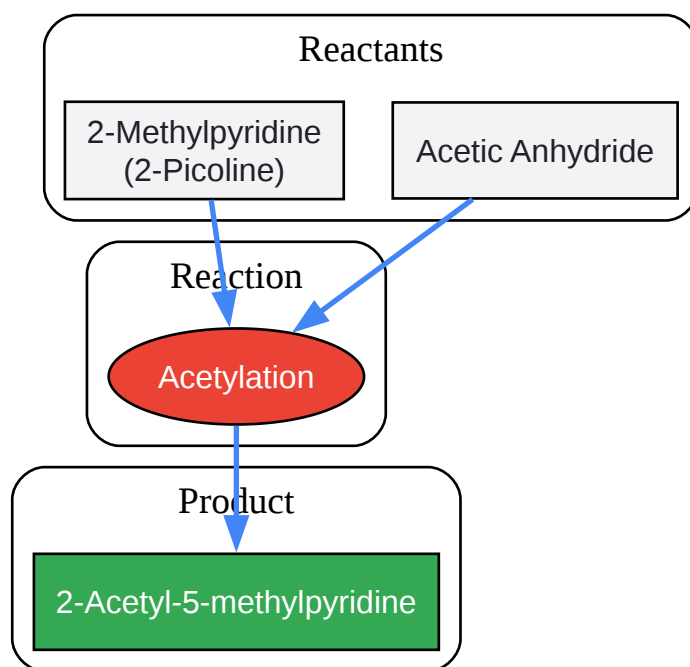
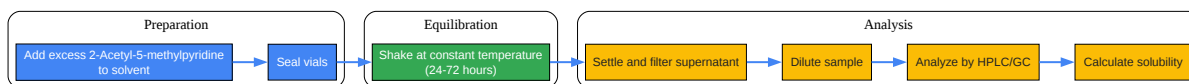
- **2-Acetyl-5-methylpyridine** (solid)
- Selected organic solvent (e.g., ethanol, methanol, acetone, chloroform)
- Analytical balance
- Scintillation vials or sealed flasks

- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for concentration analysis

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **2-Acetyl-5-methylpyridine** to a series of vials each containing a known volume of the selected organic solvent. The excess solid ensures that saturation is reached.
- **Equilibration:** Tightly seal the vials and place them in a constant temperature shaker bath set to the desired experimental temperature (e.g., 25 °C). Allow the mixtures to shake for a sufficient period (typically 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is achieved.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the constant temperature for a short period to allow the excess solid to settle.
- **Sampling:** Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe. Immediately filter the solution through a syringe filter into a pre-weighed volumetric flask to remove any undissolved microparticles.
- **Dilution and Analysis:** Dilute the filtered, saturated solution with a suitable solvent to a concentration within the calibrated range of the analytical instrument (HPLC or GC).
- **Quantification:** Analyze the diluted sample using a validated HPLC or GC method to determine the concentration of **2-Acetyl-5-methylpyridine**.
- **Calculation:** Calculate the solubility of **2-Acetyl-5-methylpyridine** in the solvent at the experimental temperature, typically expressed in g/100 mL or mol/L.

Workflow for Solubility Determination



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